

Handling and safety precautions for 1-Oxaspiro[2.5]octane-2-carbonitrile

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Compound of Interest

Compound Name:	1-Oxaspiro[2.5]octane-2-carbonitrile
Cat. No.:	B1296545

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Technical Support Center: 1-Oxaspiro[2.5]octane-2-carbonitrile

This technical support center provides essential information for researchers, scientists, and drug development professionals on the safe handling and use of **1-Oxaspiro[2.5]octane-2-carbonitrile**.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **1-Oxaspiro[2.5]octane-2-carbonitrile**?

A1: **1-Oxaspiro[2.5]octane-2-carbonitrile** is classified as a hazardous substance. Key hazards include:

- Acute Toxicity (Oral): Toxic if swallowed.[1][2]
- Skin Irritation: Causes skin irritation.[1][3]
- Serious Eye Damage: Causes serious eye damage.[1]
- Respiratory Irritation: May cause respiratory irritation.[1][3]

Q2: What are the immediate first-aid measures in case of exposure?

A2: In case of any exposure, it is crucial to seek medical advice immediately. The following are the initial first-aid steps:

- Inhalation: Move the individual to fresh air. If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical attention.[1][3]
- Skin Contact: Immediately wash the affected area with plenty of soap and water.[1] Remove contaminated clothing and wash it before reuse.[3]
- Eye Contact: Rinse cautiously with water for at least 15 minutes.[1][3] If present, remove contact lenses and continue rinsing.[1] Get immediate medical attention.[1][3]
- Ingestion: Do NOT induce vomiting.[1] Rinse the mouth with water and seek immediate medical attention.[1]

Q3: What personal protective equipment (PPE) is required when handling this compound?

A3: Appropriate PPE must be worn at all times when handling **1-Oxaspiro[2.5]octane-2-carbonitrile**. This includes:

- Hand Protection: Protective gloves.[1]
- Eye and Face Protection: Chemical goggles or safety glasses and a face shield.[1]
- Skin and Body Protection: Wear suitable protective clothing and safety shoes.[1]
- Respiratory Protection: In case of inadequate ventilation, wear respiratory protection.[1]

Q4: How should I properly store **1-Oxaspiro[2.5]octane-2-carbonitrile**?

A4: Store the compound in a dry, cool, and well-ventilated area.[1] Keep the container tightly closed when not in use and away from ignition sources.[1] It should be stored locked up.[2]

Q5: What are the incompatible materials to avoid?

A5: Avoid contact with strong acids and strong oxidizing agents.[1]

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Accidental Spill	Improper handling or container failure.	Evacuate unnecessary personnel. ^[1] For small spills, use a dry chemical absorbent. For large spills, dike the area and use a pump or vacuum. Use explosion-proof equipment. ^[1] Ensure adequate ventilation. ^[1]
Fire	Exposure to heat, sparks, or flame.	Use alcohol-resistant foam, carbon dioxide, dry powder, or water spray to extinguish the fire. ^[1] Evacuate the area and, if possible, fight the fire remotely due to the risk of explosion. ^[1]
Skin or Eye Irritation During Experiment	Inadequate PPE or accidental contact.	Immediately cease work and follow the first-aid procedures for skin and eye contact. Seek medical attention. ^{[1][3]}
Unusual Odor Detected	Potential leak or vapor release.	Ensure the work area is well-ventilated. Do not breathe fumes, mist, spray, or vapors. ^[1] If a leak is suspected, evacuate the area and assess the situation with appropriate safety personnel.

Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C ₈ H ₁₁ NO	[4]
Molecular Weight	137.18 g/mol	[4]
CAS Number	36929-66-5	[1] [4]

Note: Detailed physical properties such as boiling point, melting point, and density are not consistently available in the provided search results.

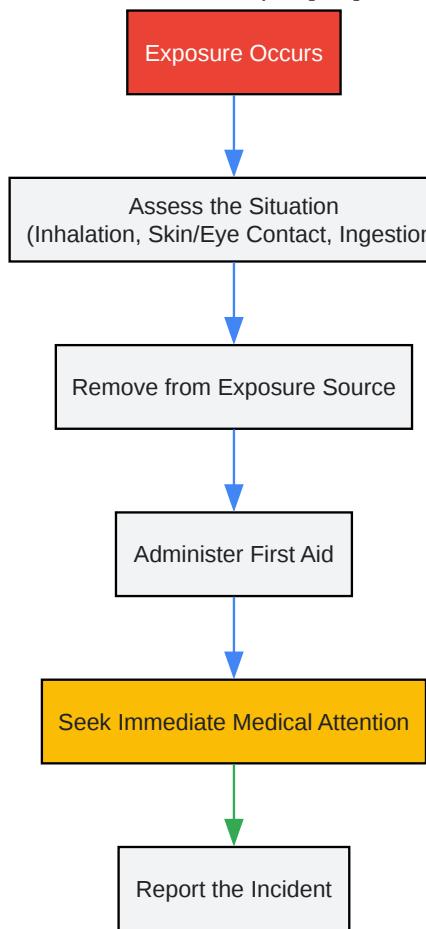
Experimental Protocols

Standard Handling Protocol

- Preparation: Before handling, ensure all necessary PPE is worn correctly. Work should be conducted in a well-ventilated area, preferably a chemical fume hood.[\[1\]](#)
- Dispensing: Use only non-sparking tools.[\[1\]](#) Grounding procedures should be followed to avoid static electricity.[\[1\]](#)
- Post-Handling: Wash hands thoroughly after handling the product.[\[1\]](#) Do not eat, drink, or smoke in the work area.[\[1\]](#)
- Disposal: Dispose of contents and container to an approved waste disposal plant.[\[2\]](#)

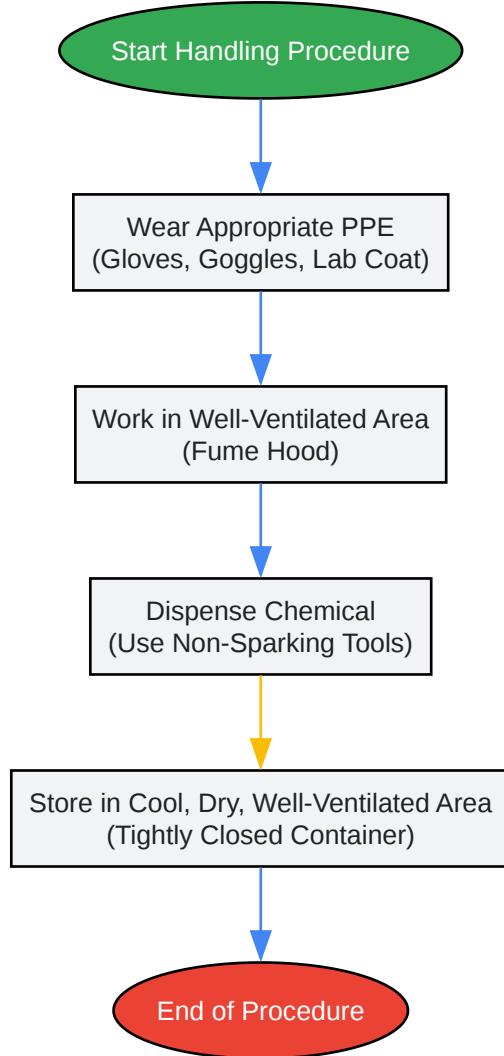
Visualizations

Emergency Response Workflow for 1-Oxaspiro[2.5]octane-2-carbonitrile Exposure

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Caption: Emergency Response Workflow for Exposure Incidents.

Safe Handling and Storage Logic

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Caption: Logic Diagram for Safe Handling and Storage Procedures.

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References

- 1. synquestlabs.com [synquestlabs.com]
- 2. sigmaaldrich.com [sigmaaldrich.com]
- 3. aksci.com [aksci.com]
- 4. 1-Oxaspiro[2.5]octane-2-carbonitrile | C8H11NO | CID 548939 - PubChem [pubchem.ncbi.nlm.nih.gov]
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